

Rhod-FF AM Acetoxymethyl Ester: A Technical Guide for Cellular Calcium Imaging

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Compound of Interest

Compound Name: Rhod-FF AM

Cat. No.: B15553576

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Core Function and Mechanism of Action

Rhod-FF AM is a fluorescent indicator designed for the detection of intracellular calcium ($[Ca^{2+}]$). It is a cell-permeant acetoxymethyl (AM) ester derivative of the calcium indicator Rhod-FF.[1][2] The AM ester modification renders the molecule hydrophobic, allowing it to passively diffuse across the cell membrane.[3][4] Once inside the cell, ubiquitous intracellular esterases cleave the AM groups, trapping the now cell-impermeant and fluorescently active Rhod-FF dye within the cytoplasm.[3][4][5]

Rhod-FF is a low-affinity Ca^{2+} indicator, making it particularly well-suited for measuring high concentrations of calcium, typically in the range of 10 μM to 200 μM . [5][6] This characteristic is advantageous for studying cellular compartments with elevated Ca^{2+} levels, such as the endoplasmic reticulum and mitochondria, where high-affinity indicators would be saturated and thus insensitive to fluctuations.[1][2] In its unbound state, Rhod-FF is essentially non-fluorescent. Upon binding to Ca^{2+} , it exhibits a significant enhancement in fluorescence intensity without a spectral shift.[5][6]

Quantitative Data

The following tables summarize the key quantitative properties of **Rhod-FF AM** and its active form, Rhod-FF.

Table 1: Physicochemical and Spectral Properties of **Rhod-FF AM**

Property	Value	Source(s)
Molecular Formula	C ₅₁ H ₅₅ F ₂ N ₄ O ₁₉ • Br	[2]
Molecular Weight	1145.9 g/mol	[2] [5]
Solubility	DMSO	[2]
Form	Solid	[2]

Table 2: Spectroscopic and Binding Properties of Rhod-FF (the active, hydrolyzed form)

Property	Value	Source(s)
Excitation Maximum (Ex)	~552-553 nm	[1] [2] [7]
Emission Maximum (Em)	~577-580 nm	[1] [2] [7]
Dissociation Constant (Kd) for Ca ²⁺	~320 μM	[1] [2] [3]
Recommended Measurement Range	10 μM to 200 μM	[5] [6]

Experimental Protocols

This section provides a detailed methodology for using **Rhod-FF AM** to measure intracellular calcium concentrations.

Reagent Preparation

Stock Solution Preparation:

- Prepare a 2 to 5 mM stock solution of **Rhod-FF AM** in high-quality, anhydrous dimethyl sulfoxide (DMSO).[6]
- Aliquot the stock solution into single-use volumes and store at -20°C, protected from light. Avoid repeated freeze-thaw cycles.[6]

Working Solution Preparation:

- On the day of the experiment, thaw an aliquot of the **Rhod-FF AM** stock solution to room temperature.[6]
- Prepare a working solution with a final concentration of 2 to 20 μM **Rhod-FF AM** in a buffer of your choice (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES - HHBS). For many cell lines, a final concentration of 4-5 μM is recommended.[6] The optimal concentration should be determined empirically for your specific cell type and experimental conditions.
- To aid in the solubilization of the AM ester in aqueous buffers, the nonionic detergent Pluronic® F-127 can be added to the working solution at a final concentration of 0.02-0.04%.[6]
- If studying cells that express organic anion transporters, which can extrude the dye, consider adding an anion transporter inhibitor like probenecid (1 mM) to the buffer.[6]

Cell Loading Procedure

- Culture cells on a suitable imaging plate (e.g., black-wall, clear-bottom plates) or coverslips overnight.[6]
- Remove the culture medium. If serum in the medium interferes with subsequent treatments, wash the cells with the chosen experimental buffer (e.g., HHBS).[8]
- Add the **Rhod-FF AM** working solution to the cells.
- Incubate the cells at 37°C for 30 to 60 minutes to allow for de-esterification of the dye by intracellular esterases.[6] Incubation times may need to be optimized for different cell lines.
- After incubation, remove the dye-loading solution and wash the cells with fresh buffer to remove any excess, unhydrolyzed dye.[6]

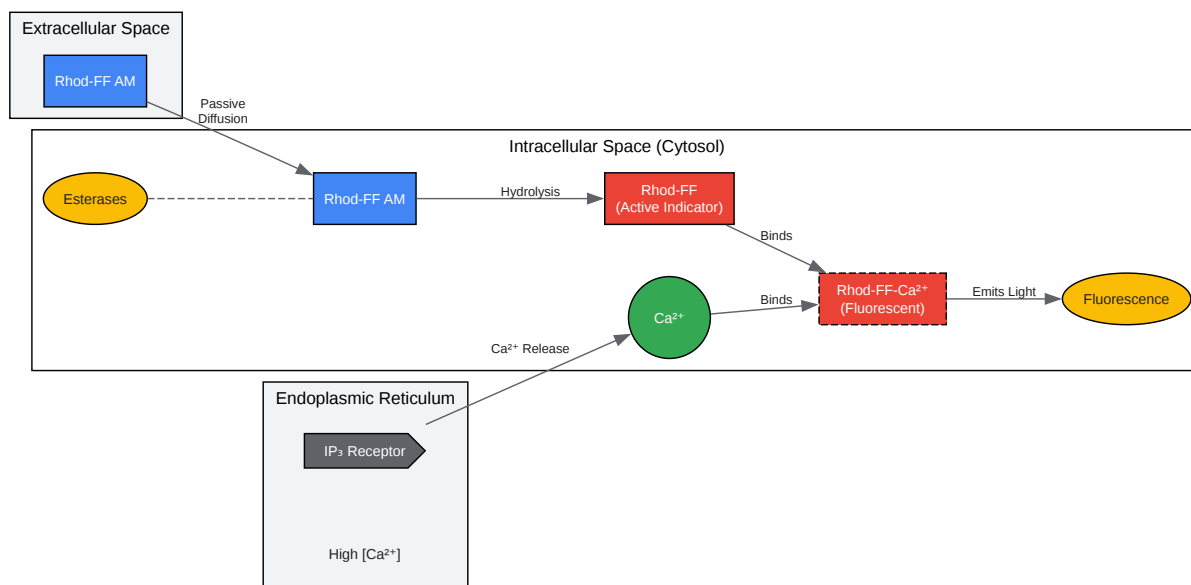
Calcium Measurement and Imaging

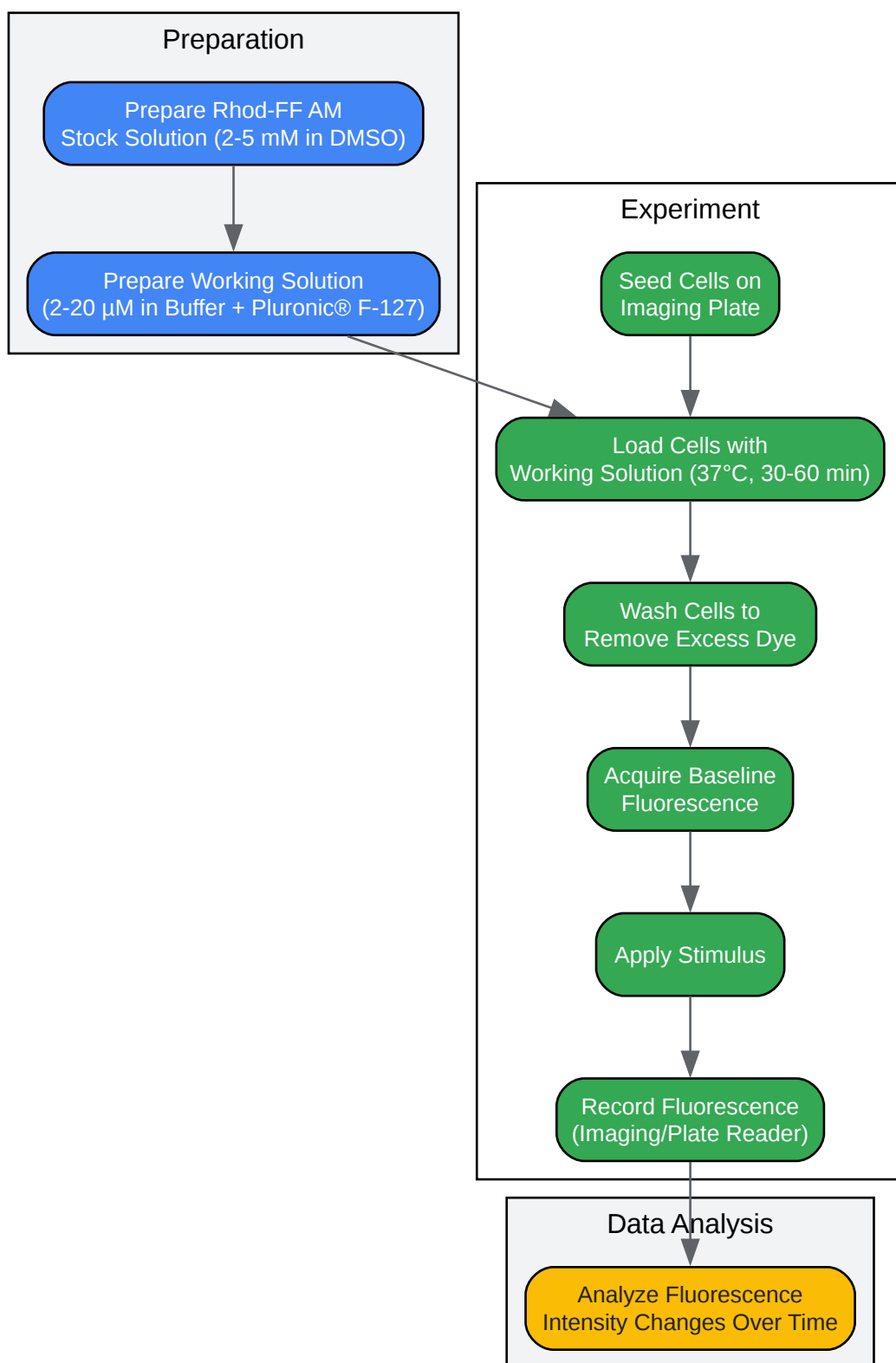
- The loaded cells are now ready for imaging using fluorescence microscopy, a microplate reader, or flow cytometry.[5]
- For fluorescence microscopy, use a filter set appropriate for rhodamine dyes (e.g., a TRITC filter set).[6]
- For plate reader-based assays, set the excitation wavelength to ~540-552 nm and the emission wavelength to ~577-590 nm.[2][6]
- Establish a baseline fluorescence reading of the resting cells.
- Apply your experimental stimulus (e.g., agonist, ionophore) to induce a change in intracellular calcium concentration.
- Record the fluorescence intensity over time to monitor the calcium dynamics.

Visualizations

Signaling Pathway and Mechanism of Action

The following diagram illustrates the mechanism by which **Rhod-FF AM** enters the cell and becomes an active calcium indicator, subsequently detecting calcium released from the endoplasmic reticulum.





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